

Application Notes and Protocols for the Preparation of Fisetin Stock Solutions

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Compound of Interest

Compound Name: *Cissetin*

Cat. No.: *B15566016*

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Introduction

Fisetin (3,3',4',7-tetrahydroxyflavone) is a naturally occurring flavonoid found in various fruits and vegetables. It has garnered significant interest within the research and drug development communities due to its diverse biological activities. For reproducible and accurate in vitro and in vivo studies, the correct preparation of Fisetin stock solutions is crucial. These application notes provide detailed protocols for the solubilization and storage of Fisetin.

Data Presentation

The following table summarizes the solubility and storage information for Fisetin.

Parameter	Details	Source
Molecular Formula	C ₁₅ H ₁₀ O ₆	[1]
Molecular Weight	286.2 g/mol	[1]
Appearance	Crystalline solid	[1]
Solubility in Organic Solvents		
Dimethyl sulfoxide (DMSO)	~30 mg/mL	[1]
Dimethylformamide (DMF)	~30 mg/mL	[1]
Ethanol	~5 mg/mL	[1]
Aqueous Solubility	Sparingly soluble	[1]
Solubility in 1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[1]
Storage of Solid Compound	-20°C for ≥ 4 years	[1]
Storage of Stock Solutions	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.	[2]
Aqueous Solution Stability	Not recommended for storage for more than one day.	[1]

Experimental Protocols

1. Safety Precautions

- Always handle Fisetin powder in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder.[3][4]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[3][5][6]
- Review the Safety Data Sheet (SDS) for Fisetin before handling.[1][6]

2. Preparation of a 10 mM Fisetin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Fisetin in DMSO, a commonly used solvent for in vitro studies.

Materials:

- Fisetin powder (MW: 286.2 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Weighing:** Accurately weigh out the desired amount of Fisetin powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.86 mg of Fisetin (Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 286.2 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 2.86 \text{ mg}$).
- **Dissolution:** Add the weighed Fisetin powder to a sterile tube. Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution vigorously until the Fisetin powder is completely dissolved.^[2] If necessary, sonication can be used to aid dissolution.^[2]
- **Sterilization (Optional):** If sterility is critical for downstream applications, the stock solution can be filtered through a 0.22 µm syringe filter that is compatible with DMSO.^[2]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.^[2] Store the aliquots at -20°C or -80°C.^[2]

3. Preparation of Working Solutions

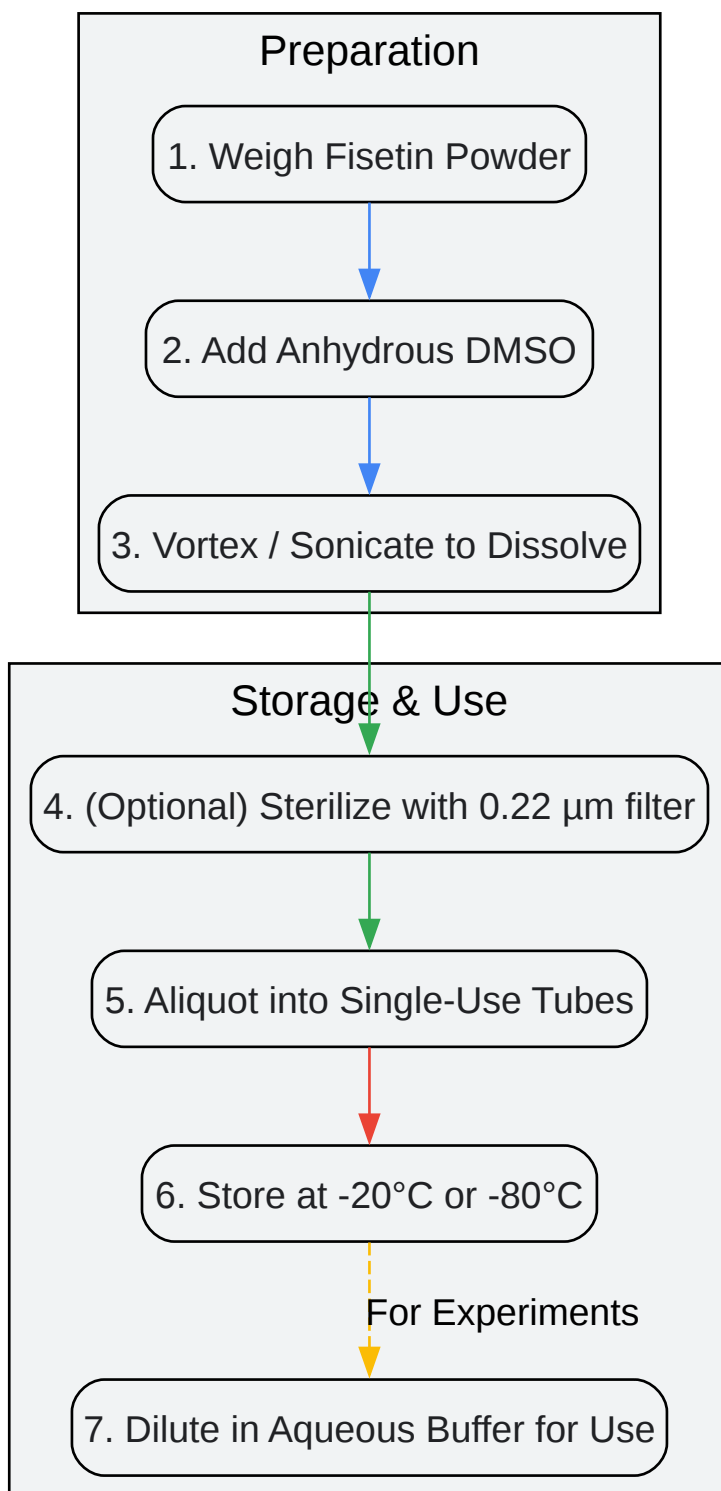
For cell-based assays, the concentrated DMSO stock solution must be diluted to the final working concentration in the cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to minimize solvent-induced cytotoxicity.^[2] However, the tolerance to DMSO can vary between cell lines, so it is advisable to perform a vehicle control experiment.^[2]
- To minimize precipitation of the hydrophobic Fisetin compound upon dilution in aqueous media, ensure thorough mixing.^[2] Pre-warming the cell culture medium to 37°C can also help maintain solubility.^[2]
- Aqueous solutions of Fisetin are not stable and it is recommended to prepare them fresh for each experiment and not store them for more than one day.^[1]

Mandatory Visualization

Workflow for Preparing Fisetin Stock Solution



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Caption: Workflow for the preparation and storage of a Fisetin stock solution.

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